

# Personal protective equipment for handling GSK264220A

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## Compound of Interest

Compound Name: GSK264220A

Cat. No.: B1672373

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## Essential Safety and Handling Guide for GSK264220A

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GSK264220A**. The following procedures are based on standard laboratory safety protocols for handling potent small molecule inhibitors.

### Personal Protective Equipment (PPE)

As a potent research compound, **GSK264220A** requires stringent handling procedures to minimize exposure. The toxicological properties of this compound have not been fully elucidated. Therefore, it is essential to use the following personal protective equipment:

PPE Category	Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material	To prevent skin contact.
Body Protection	Laboratory coat	Standard	To protect skin and clothing from contamination.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1-compliant	To prevent eye contact with dust or splashes.
Respiratory Protection	Fume hood or suitable respirator	-	To avoid inhalation of dust or aerosols.

## Operational Plan: Handling and Storage

### Handling:

- Engineering Controls: All handling of solid **GSK264220A** and preparation of solutions should be conducted in a chemical fume hood to minimize inhalation exposure. An accessible safety shower and eye wash station must be available.
- Procedural Controls: Avoid the formation of dust and aerosols. Use appropriate tools for weighing and transferring the solid material. After handling, thoroughly wash hands and any exposed skin with soap and water. Contaminated clothing should be removed and laundered before reuse.

### Storage:

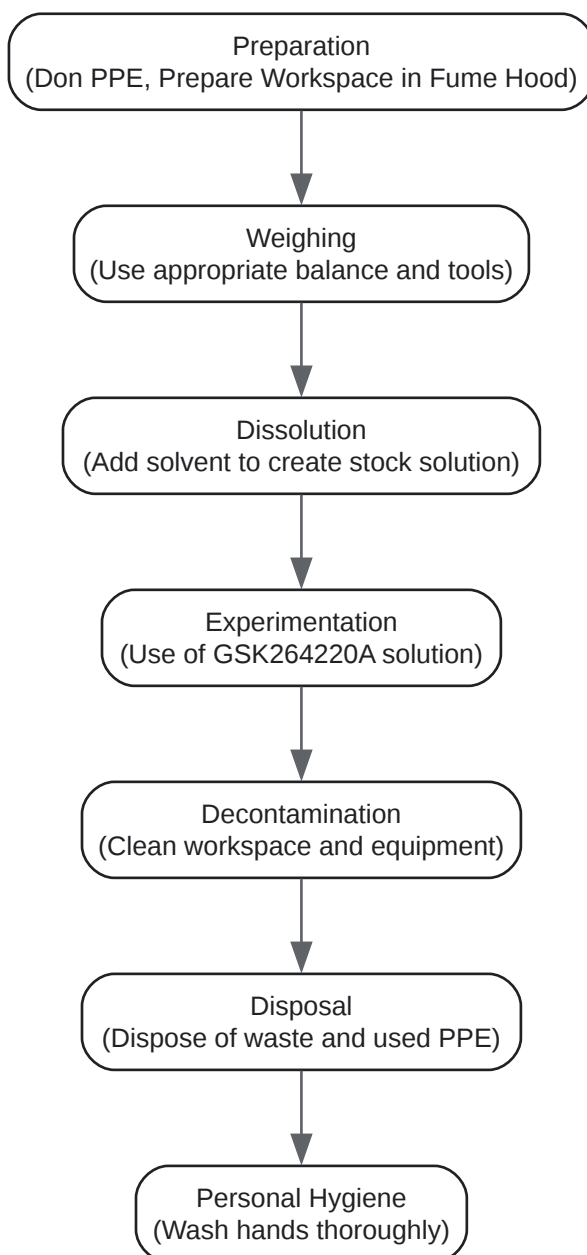
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Protect from light and heat.
- Avoid contact with strong oxidizing agents.

## Disposal Plan

Dispose of **GSK264220A** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not allow the substance to enter drains or waterways.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **GSK264220A** in a laboratory setting.



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Caption: A typical experimental workflow for handling **GSK264220A**.

## Logical Relationship of Safety Measures

The implementation of safety measures follows a hierarchical approach to ensure maximum protection.



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Caption: Hierarchy of controls for safe laboratory operations.

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